

BEPD diol properties and applications

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Compound of Interest

Compound Name:	2-sec-Butyl-2-ethylpropane-1,3-diol
CAS No.:	25450-89-9
Cat. No.:	B13745727

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Technical Whitepaper: 2-Butyl-2-ethyl-1,3-propanediol (BEPD) Advanced Molecular Engineering for High-Performance Polymer Matrices[1][2]

Executive Summary

2-Butyl-2-ethyl-1,3-propanediol (BEPD) represents a distinct class of neopentyl diols characterized by extreme steric hindrance and hydrophobicity.[1][2] Unlike its lower molecular weight analog, Neopentyl Glycol (NPG), BEPD integrates substantial aliphatic side chains (butyl and ethyl groups) directly at the beta-carbon.[1][2] This unique architecture confers exceptional hydrolytic stability, weatherability, and chemical resistance to polyester and polyurethane backbones.[2] This guide analyzes the physicochemical properties, synthetic pathways, and polymer engineering applications of BEPD, providing actionable protocols for researchers in coating technologies and medical-grade polymer development.[2]

Part 1: Molecular Architecture & Physicochemical Properties[1][2][3]

The utility of BEPD stems from its "Gem-Dialkyl" effect.[1][2] The quaternary carbon at the

-position prevents the formation of cyclic transition states during hydrolysis, effectively shielding the ester or urethane linkages in the resulting polymer.[1]

Structural Analysis

- **Steric Shielding:** The bulky butyl and ethyl groups create a hydrophobic umbrella around the primary hydroxyls. While this slightly reduces reactivity compared to linear diols (e.g., 1,6-Hexanediol), it dramatically increases the service life of the final polymer in aggressive environments.[1][2]
- **Crystallinity Suppression:** The asymmetry of the butyl/ethyl substitution disrupts polymer chain packing, often yielding amorphous or semi-crystalline resins with lower melt viscosities and improved solubility in common solvents.

Key Physical Data

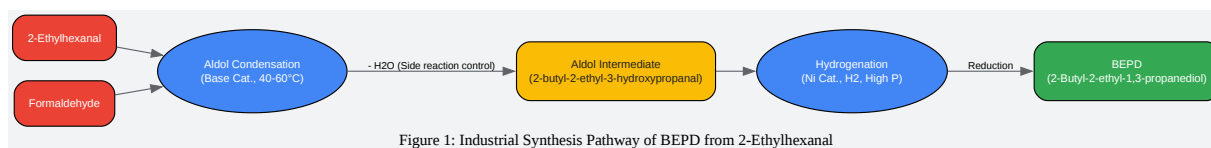
Property	Value	Relevance to Application
CAS Number	115-84-4	Global regulatory identification. [1][2][3]
Molecular Weight	160.25 g/mol	Lower hydroxyl number compared to NPG; affects stoichiometry.[2]
Melting Point	41–45 °C	Low melting solid; easy handling in heated lines.[1][2]
Boiling Point	~178 °C (50 mmHg)	High thermal stability for high-temp polycondensation.[1][2]
Hydroxyl Value	~700 mg KOH/g	Critical for calculating isocyanate/acid demand.[1][2]
Solubility	Insoluble in water; Soluble in ketones, esters.[2]	Ideal for solvent-borne and hydrophobic coating systems. [1][2]

Part 2: Synthetic Pathways & Manufacturing

The industrial synthesis of BEPD is a precision-driven process involving the functionalization of 2-ethylhexanal.[1][2]

Synthesis Workflow

- Aldol Condensation: 2-Ethylhexanal reacts with formaldehyde in the presence of an alkaline catalyst (typically NaOH or KOH).
- Hydrogenation: The resulting intermediate (aldol) is hydrogenated over a metal catalyst (Ni or Cu/Cr) to reduce the aldehyde group to a hydroxyl group.



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Part 3: Polymer Engineering Applications

Saturated Polyesters (Coil & Can Coatings)

BEPD is the diol of choice when standard NPG-based resins fail to meet flexibility or hydrolysis requirements.[1][2]

- Mechanism: The butyl/ethyl side chains act as internal plasticizers, lowering the Glass Transition Temperature (T_g) while maintaining hardness through hydrogen bonding.
- Outcome: Coatings that can withstand post-forming operations (stamping/bending) without cracking (T-bend test performance).[1][2]

Polyurethanes (PUDs & TPUs)

In Polyurethane Dispersions (PUDs), BEPD is used as a chain extender or within the polyester polyol soft segment.[2][4]

- **Hydrolytic Stability:** BEPD-based polyols resist degradation in humid environments (hydrolysis of the ester bond) significantly better than adipates derived from 1,4-butanediol. [1][2]
- **Optical Clarity:** The disruption of crystallinity reduces haze, making BEPD ideal for clear coats and optical adhesives.

Part 4: Medical & High-Performance Applications

While not a direct Active Pharmaceutical Ingredient (API), BEPD is critical in the Medical Device sector.

- **Chemical Resistance:** Medical equipment undergoes frequent sterilization with harsh chemicals (bleach, peroxides).[2] BEPD-based coatings resist whitening and degradation.[1][2][5]
- **Biocompatible Polymer Synthesis:** Used as a monomer for synthesizing bio-stable polyurethanes for tubing and catheters where long-term stability in bodily fluids is required.[1][2]

Part 5: Experimental Protocols

Protocol A: Synthesis of a High-Durability Polyester Polyol

Objective: Synthesize a hydroxyl-terminated polyester resin for 2K polyurethane coatings.

Reagents:

- BEPD: 350.0 g (2.18 mol) - Excess ensures OH termination.[1][2]
- Isophthalic Acid (IPA): 300.0 g (1.80 mol) - Provides backbone rigidity.[1][2]

- Adipic Acid (AA): 50.0 g (0.34 mol) - Adjusts flexibility.[1][2]
- Catalyst: Fascat 4100 (Butyltin hydroxide oxide), 0.1% w/w.[2]

Methodology:

- Setup: Equip a 1L four-neck round-bottom flask with a mechanical stirrer, nitrogen inlet, thermocouple, and a packed column with a Dean-Stark trap/condenser.
- Charging: Charge BEPD, IPA, AA, and catalyst into the flask.
- Esterification (Stage 1):
 - Sparge with

and heat to 160°C. Water evolution begins.[2]
 - Ramp temperature to 210°C at a rate of 10°C/hour. Maintain column head temperature <100°C to prevent glycol loss.[2]
- Finishing (Stage 2):
 - Once acid value (AV) drops below 15 mg KOH/g, switch to xylene azeotropic distillation or apply vacuum (50 mmHg) to drive reaction to completion.[2]
 - Target: AV < 2 mg KOH/g; Hydroxyl Value ~100-120 mg KOH/g.
- Cooling: Cool to 80°C and discharge into a lined steel container.

Validation:

- Acid Value Titration: Dissolve 1g resin in acetone; titrate with 0.1N KOH (phenolphthalein indicator).
- Viscosity: Measure using a Brookfield Viscometer at 25°C (diluted 70% in Butyl Acetate).

Part 6: References

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